

# Resencatinib literature review

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## Compound Focus: Resencatinib

CAS No.: 2546117-79-5

Cat. No.: S12880003

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## Resencatinib Overview

**Resencatinib** is a potent, small-molecule **tyrosine kinase inhibitor** with **antineoplastic (anti-cancer) activity** [1] [2] [3]. It is currently an **investigational compound** and is labeled for research use only, not for administration to patients [1] [2].

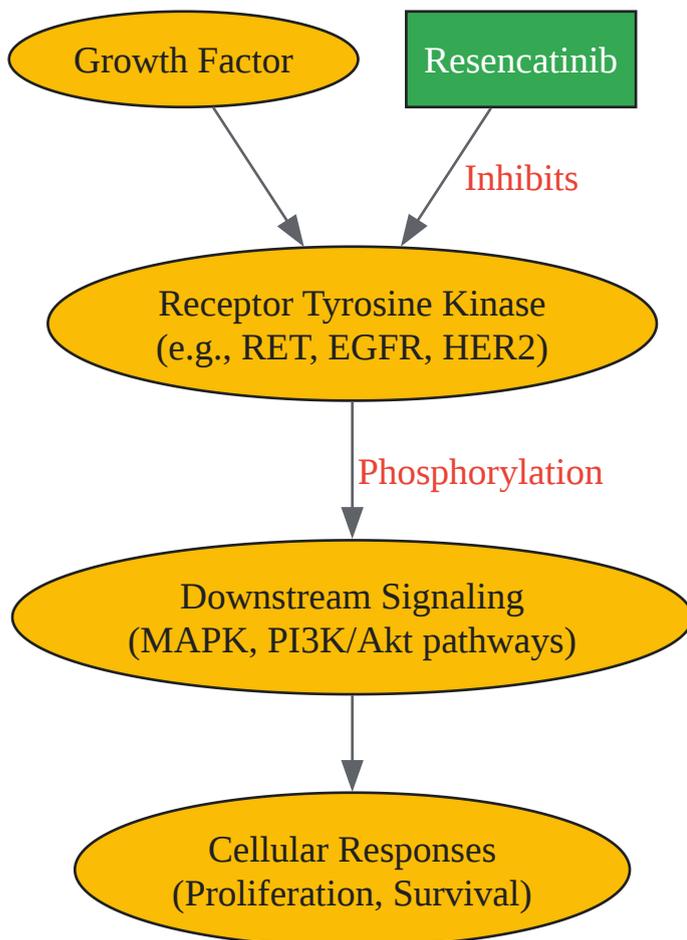
The table below summarizes its core molecular characteristics:

Property	Description
CAS Number	2546117-79-5 [1]
Molecular Formula	$C_{30}H_{29}N_7O_3$ [1]
Molecular Weight	535.60 g/mol [1]
Primary Target	RET (Rearranged during Transfection) kinase [4]
Other Reported Targets	EGFR, HER2 [2]
Chemical Tool Property	Contains an alkyne group, enabling its use in click chemistry (CuAAC) applications [1] [3]

## Research Context and Potential Mechanisms

**Resencatinib**'s primary known mechanism involves inhibiting key signaling pathways that drive cancer cell growth and proliferation.

The diagram below illustrates the simplified signaling pathway and **Resencatinib**'s potential point of intervention based on its known targets.

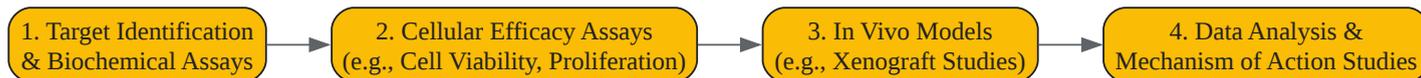


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Inhibiting these receptors is designed to disrupt pro-growth and pro-survival signals in cancer cells, particularly those driven by mutations or alterations in the RET, EGFR, or HER2 genes [2].

## Experimental Research Workflow

For a researcher investigating a kinase inhibitor like **Resencatinib**, the general workflow often involves a series of *in vitro* and *in vivo* assessments. The following diagram outlines this multi-stage process.



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## References

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2. resencatinib (investigational) [medtigo.com]
3. Resencatinib | MedChemExpress (MCE) Life Science ... [medchemexpress.com]
4. Database Release 2023.1 - guidetopharmacology blog [blog.guidetopharmacology.org]

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